

# Common side effects and toxicity of Trimethoprim in animal studies

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## Compound of Interest

Compound Name: *Methioprim*

Cat. No.: *B131970*

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## Technical Support Center: Trimethoprim Animal Studies

This guide provides researchers, scientists, and drug development professionals with technical information and troubleshooting advice for animal studies involving Trimethoprim.

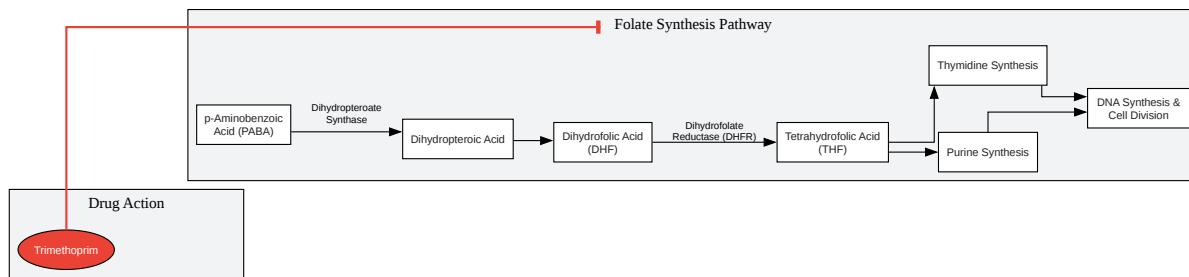
## Frequently Asked Questions (FAQs)

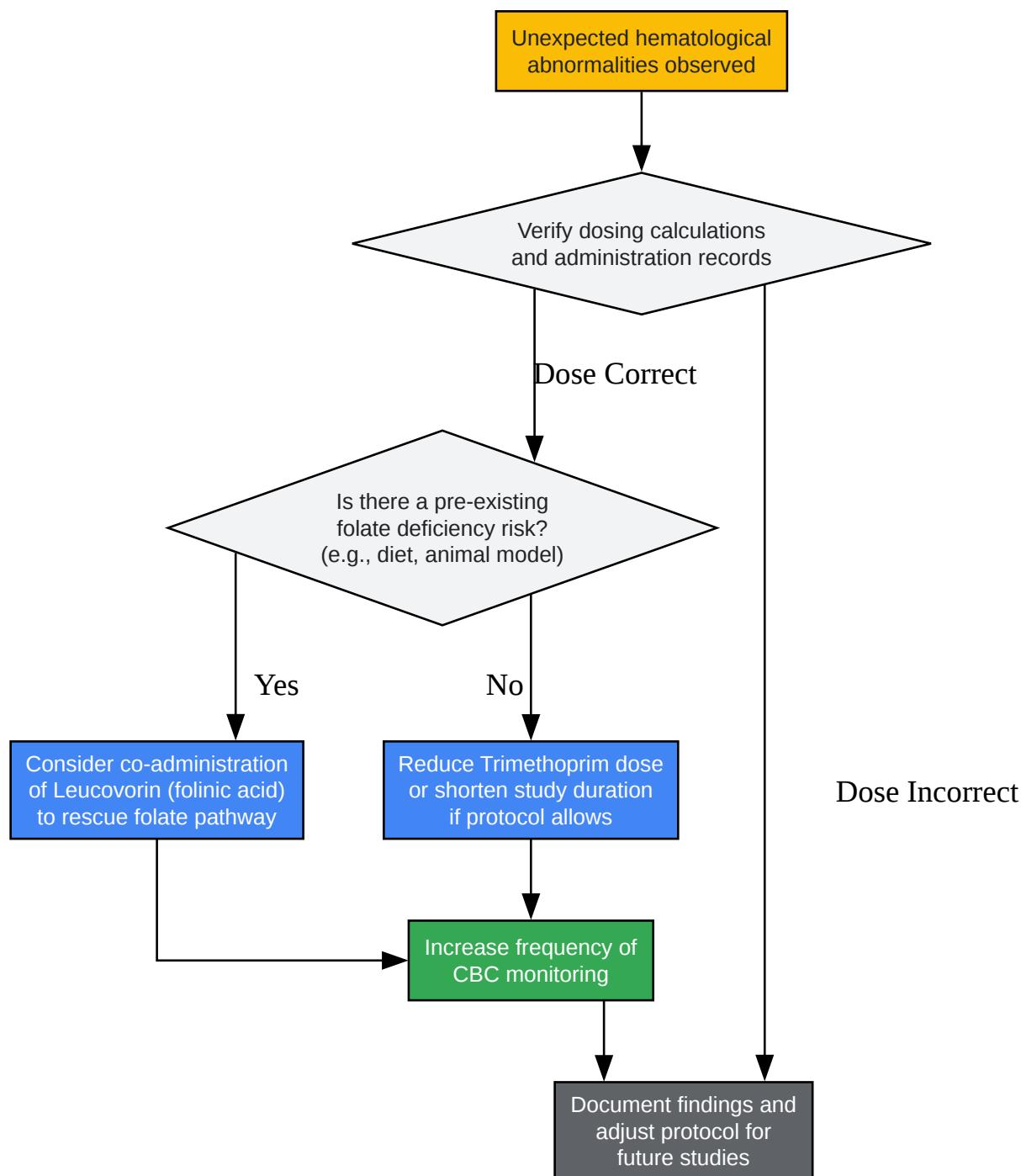
### Q1: What is the primary mechanism of Trimethoprim toxicity in animals?

Trimethoprim's toxicity is a direct extension of its mechanism of action: the inhibition of the enzyme dihydrofolate reductase (DHFR).<sup>[1][2]</sup> DHFR is a crucial enzyme in the folic acid synthesis pathway, responsible for converting dihydrofolic acid (DHF) to tetrahydrofolic acid (THF).<sup>[2][3]</sup> THF is an essential precursor for the synthesis of nucleotides (purines and thymidine) and several amino acids, which are vital for DNA synthesis and cellular replication.<sup>[2][4]</sup>

While Trimethoprim has a significantly higher affinity for bacterial DHFR (up to 60,000 times greater than for the mammalian enzyme), at higher concentrations or during prolonged administration, it can inhibit mammalian DHFR.<sup>[2][4]</sup> This inhibition leads to a depletion of THF, causing defects in rapidly dividing cells, such as those in the bone marrow and embryonic

tissues.[5] This antifolate action is the primary cause of hematological side effects and teratogenicity observed in animal studies.[1][5]





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